Application Note: High-Sensitivity LC-MS/MS Quantification of (+)-(14)-Dihydrovinpocetine in Plasma

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Compound of Interest	
Compound Name:	*(+)-(14beta)-Dihydrovinpocetine*
CAS No.:	*57517-54-1*
Cat. No.:	*B586204*

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)-Dihydrovinpocetine (DHV) Matrix: Human/Rat Plasma

Executive Summary & Mechanistic Insight

(+)-(14

)-Dihydrovinpocetine (DHV) is a reduced derivative of the nootropic agent Vinpocetine (ethyl apovincaminate). While Vinpocetine is primarily metabolized into apovincaminic acid (AVA) via hydrolysis, the study of its hydrogenated forms (dihydro- derivatives) is critical for understanding impurity profiles, potential active metabolites, and novel analog pharmacokinetics.

The quantification of DHV presents specific bioanalytical challenges:

- Structural Similarity: It differs from the parent drug Vinpocetine by only 2 Da (saturation of the C14-C15 double bond), requiring high mass spectral selectivity to prevent cross-talk from the usually more abundant parent drug.

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- Stereochemistry: The "(+)-(14

)" designation implies a specific chiral conformation. While MS/MS is achiral, the chromatographic system must ensure that the analyte is not co-eluting with diastereomeric impurities that could share the same MRM transition.

- Lipophilicity: Like Vinpocetine, DHV is highly lipophilic (

  ), making it prone to non-specific binding and requiring rigorous extraction efficiency.

This protocol details a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method utilizing Liquid-Liquid Extraction (LLE) for maximum cleanliness and sensitivity.

Experimental Workflow

The following diagram outlines the critical path from sample collection to data acquisition.



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Figure 1: Bioanalytical workflow for DHV quantification. LLE is chosen over protein precipitation to minimize phospholipid suppression.

Materials and Reagents

Reference Standards

- Analyte: (+)-(14

)-Dihydrovinpocetine (Purity > 98%).

- Internal Standard (IS): Vinpocetine-d5 (preferred) or Apovincamine. Note: If deuterated DHV is unavailable, deuterated Vinpocetine is an acceptable surrogate due to structural similarity, provided chromatographic separation is maintained.

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Reagents

- Extraction Solvent: Methyl tert-butyl ether (MTBE) or n-Hexane:Ethyl Acetate (80:20 v/v).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5 adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).

Sample Preparation Protocol (Liquid-Liquid Extraction)

Why LLE? Vinpocetine derivatives are lipophilic bases. LLE provides cleaner extracts than Protein Precipitation (PPT), removing phospholipids that cause ion suppression in ESI+ mode.

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL polypropylene tube.
- IS Addition: Add 10 µL of Internal Standard working solution (e.g., 50 ng/mL Vinpocetine-d5). Vortex for 10 seconds.
- Alkalinization (Optional but Recommended): Add 10 µL of 0.1 M NaOH or Ammonium Hydroxide. Rationale: Ensures the basic amine is uncharged (free base form) to maximize partitioning into the organic layer.
- Extraction: Add 500 µL of MTBE.
- Agitation: Vortex vigorously for 3 minutes or shake on a plate shaker at 1200 rpm for 10 minutes.
- Phase Separation: Centrifuge at 10,000 x g for 5 minutes at 4°C.
- Transfer: Flash freeze the aqueous layer (dry ice/acetone bath) and decant the organic supernatant into a clean glass tube.
- Drying: Evaporate the solvent under a gentle stream of Nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 µL of Mobile Phase (A:B, 50:50). Vortex for 1 minute and transfer to autosampler vials.

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LC-MS/MS Conditions

Chromatographic Parameters

- System: UHPLC (e.g., Waters ACQUITY or Agilent 1290).
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or Phenomenex Kinetex C18.
  - Selection Logic: High pH stability and efficiency for basic compounds.
- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 40°C.
- Injection Volume: 5 µL.

Gradient Profile:

Time (min)	% Mobile Phase B (ACN)	Event
0.00	**30**	**Initial Hold**
0.50	30	Start Gradient
2.50	90	Elution of DHV
3.00	90	Wash
3.10	30	Re-equilibration

| 4.50 | 30 | End of Run |

Mass Spectrometry Parameters

- Ionization: ESI Positive (

).
- Source Temp: 500°C.

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- Capillary Voltage: 3.5 kV.
- Desolvation Gas: Nitrogen (800 L/hr).

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	CE (eV)	Dwell (ms)
(+)-Dihydrovinpocetine	353.2	282.2	35	28	100
(+)-Dihydrovinpocetine (Qual)	353.2	226.1	35	35	100
Vinpocetine-d5 (IS)	356.2	285.2	35	28	100

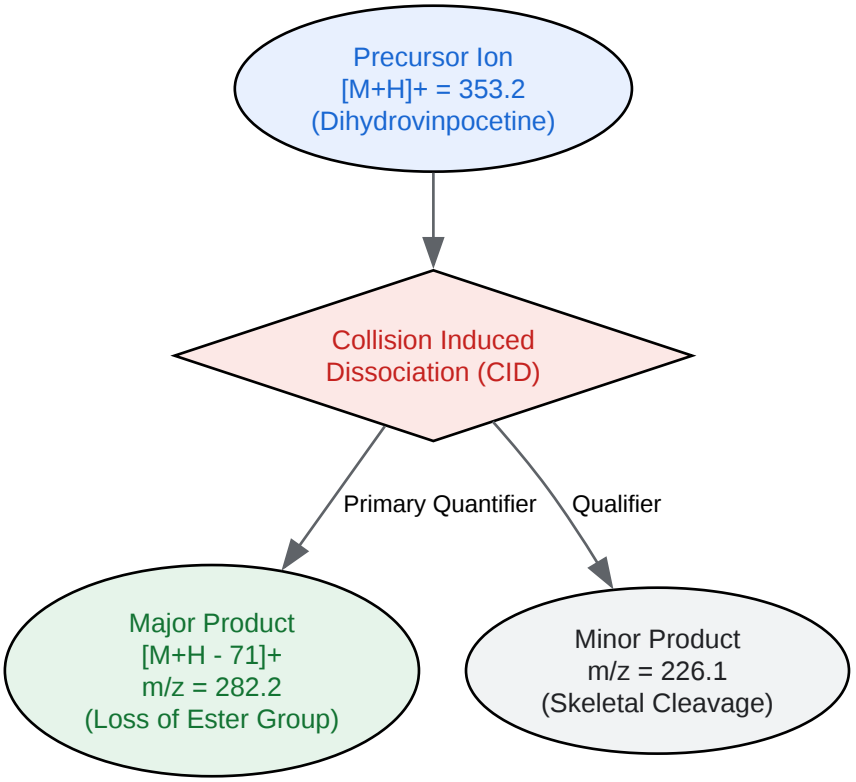
Mechanistic Note: The transition

corresponds to the loss of the ethyl ester side chain and rearrangement, analogous to the transition observed in Vinpocetine [1, 2].

Fragmentation Pathway Visualization[2]

Understanding the fragmentation is crucial for confirming the identity of the metabolite versus the parent drug.

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Figure 2: Proposed fragmentation pathway for Dihydrovinpocetine in ESI+ mode.

Method Validation & Performance Criteria

To ensure Trustworthiness and Self-Validation, the method must meet the following criteria based on FDA/EMA Bioanalytical Method Validation guidelines.

Linearity and Sensitivity

- Range: 0.5 – 200 ng/mL.
- LLOQ: 0.5 ng/mL (Signal-to-Noise ratio

  10:1).
- Curve Fitting: Linear regression (

  weighting) to account for heteroscedasticity.

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Specificity (Stereochemical Check)

Since the analyte is specified as the (+)-(14

) isomer, you must verify that the method distinguishes it from:

- Vinpocetine (Parent): Mass difference is 2 Da. Ensure no isotopic contribution from Vinpocetine (M+2 isotope) interferes with DHV quantification. Chromatographic separation of at least 0.2 min is recommended.
- Other Isomers: If the synthesis produces the 14-

  isomer, a chiral column (e.g., Chiralcel OD-RH) may be required. However, for biological metabolism studies where the enzymatic pathway is stereoselective, the C18 method described above is standard for quantification provided the reference standard is isomeric pure [3].

Matrix Effect & Recovery[3][4]

- Matrix Factor: Must be between 0.85 and 1.15.
- Assessment: Compare the peak area of analyte spiked into extracted blank plasma vs. analyte in pure solvent.
- Troubleshooting: If suppression is observed (>15%), switch from MTBE extraction to a more selective Solid Phase Extraction (SPE) using Mixed-Mode Cation Exchange (MCX) cartridges.

References

- Determination of vinpocetine and its primary metabolite, apovincaminic acid, in rat plasma by liquid chromatography-tandem mass spectrometry. Source: Journal of Chromatography B (via PubMed) URL:[Link] Relevance: Establishes the baseline fragmentation and extraction protocols for the vinpocetine class.
- Simultaneous Estimation of Vinpocetine and Its Metabolite, Apovincaminic Acid, in Beagle Plasma by LC-MS-MS. Source: Chromatographia URL:[2][3][4][Link] Relevance: Provides comparative MRM transitions and linearity ranges applicable to dihydro- analogs.

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- Chiral separation of vinpocetine using cyclodextrin-modified micellar electrokinetic chromatography. Source: Electrophoresis (via PubMed) URL:[Link] Relevance: Highlights the stereochemical complexity of the molecule, validating the need for careful isomer control in reference standards.

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- To cite this document: BenchChem. [Application Note: High-Sensitivity LC-MS/MS Quantification of (+)-(14)-Dihydrovinpocetine in Plasma]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586204/docs#application-note-high-sensitivity-lc-ms-ms-quantification-of-14-dihydrovinpocetine-in-plasma]

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